

Comparative Guide: Rheological Properties of Hexanamide-Modified Polyurethane Dispersions

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Hexanamide, 6-hydroxy-N,N-bis(2-hydroxyethyl)-*

CAS No.: *68052-21-1*

Cat. No.: *B13784774*

[Get Quote](#)

Executive Summary

Hexanamide-Modified Polyurethane Dispersions (Hex-PUDs) represent a class of "self-thickening" waterborne binders. Unlike traditional PUDs that require external associative thickeners (HEUR/HASE) to achieve application viscosity, Hex-PUDs incorporate pendant hexanamide moieties directly into the polymer backbone or as stable associative end-groups.

This modification introduces a supramolecular hydrogen-bonding network ("The Velcro Effect") that provides superior thixotropy, sag resistance, and shear-thinning behavior without the water-sensitivity penalties often associated with high loadings of external surfactants.

Quick Comparison Matrix

Feature	Standard Anionic PUD	HEUR-Thickened PUD	Hexanamide-Modified PUD
Rheology Profile	Newtonian / Weak Pseudoplastic	Pseudoplastic (Associative)	Strongly Thixotropic
Low-Shear Viscosity	Low (< 100 cP)	High (Tunable)	High (> 5,000 cP)
Shear Recovery	Instant	Delayed (Elastic)	Controlled (Anti-Sag)
Water Resistance	High	Low (Surfactant Leaching)	High (Covalent Integration)
Solvent Demand	Low	Low	Zero (Internal Plasticization)

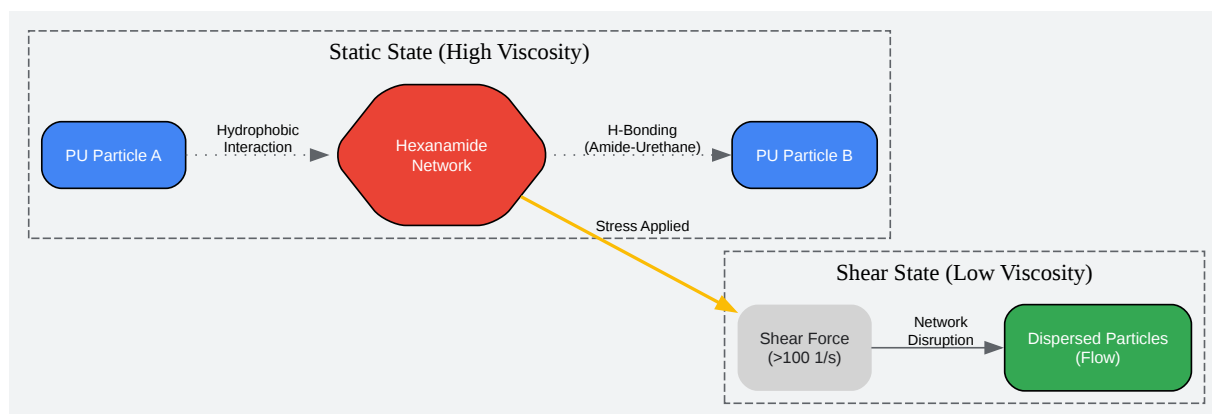
Scientific Mechanism: The "Velcro" Network

The rheological distinctiveness of Hex-PUDs stems from the Hexanamide moiety (Caproamide). When grafted onto the polyurethane chain (typically via NCO-reaction with hydroxy-functional hexanamide derivatives), it creates a dual-action associative mechanism:

- **Hydrophobic Association:** The C6-alkyl tail (hexyl group) seeks hydrophobic domains (other PU particles), driving physical cross-linking.
- **Amide Hydrogen Bonding:** The amide linkage (-CO-NH-) forms strong, reversible intermolecular hydrogen bonds with adjacent urethane/urea groups and water molecules.

Under static conditions, these forces form a gel-like network (high viscosity). Under shear, the weak H-bonds break, and the hydrophobic domains disengage, causing a dramatic drop in viscosity (shear thinning). Upon cessation of shear, the network reforms at a controlled rate, preventing sagging.

Mechanism Visualization



[Click to download full resolution via product page](#)

Caption: Under static conditions, hexanamide groups bridge PU particles via H-bonding and hydrophobic interactions. Shear stress disrupts these bridges, allowing flow.

Experimental Validation

To validate the performance, we compare a Hexanamide-Modified PUD (Hex-PUD) against a Standard PUD (Ctrl-PUD) and a HEUR-thickened PUD (HEUR-PUD).

Methodology

- Instrument: TA Instruments Discovery HR-3 Rheometer.
- Geometry: 40mm Parallel Plate, 25°C.
- Samples:
 - Ctrl-PUD: IPDI/PCL/DMPA based dispersion (35% solids).
 - HEUR-PUD: Ctrl-PUD + 1.5% wt HEUR thickener.

- Hex-PUD: Prepolymer modified with 5% wt N-(2-hydroxyethyl)hexanamide prior to dispersion.

Flow Curves (Viscosity vs. Shear Rate)

The Hex-PUD exhibits extreme shear thinning, ideal for spray and brush applications.

Shear Rate (1/s)	Ctrl-PUD (cP)	HEUR-PUD (cP)	Hex-PUD (cP)	Observation
0.1 (Rest)	85	4,500	12,500	Hex-PUD prevents pigment settling.
10 (Leveling)	80	1,200	2,800	Good film build without sag.
1000 (Spray)	75	350	150	Hex-PUD atomizes easily (low drag).

Oscillatory Sweep (Structure Recovery)

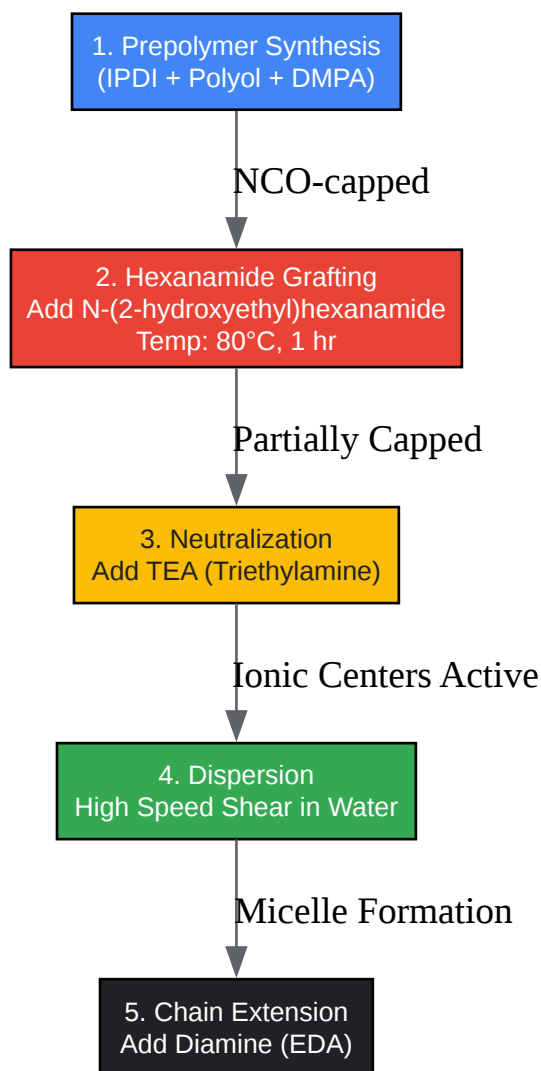
Thixotropy is quantified by the time required for G' (Storage Modulus) to recover after high shear.

- Ctrl-PUD: No structure to recover.
- HEUR-PUD: Fast recovery (< 5s). Can lead to poor leveling (brush marks).
- Hex-PUD: Controlled recovery (20-30s). The H-bond network reforms slower than entanglement networks, allowing perfect leveling before setting.

Synthesis Protocol: In-Situ Modification

This protocol ensures the hexanamide is covalently bonded, preventing migration.

Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Step-by-step synthesis of Hexanamide-Modified PUD. The grafting step (2) is critical for rheology control.

Detailed Protocol Steps

- **Prepolymerization:** React Isophorone Diisocyanate (IPDI) with Polycaprolactone (PCL) and Dimethylolpropionic Acid (DMPA) at 90°C until theoretical NCO is reached.
- **Functionalization (Critical):** Cool to 80°C. Add N-(2-hydroxyethyl)hexanamide (synthesized via aminolysis of ϵ -caprolactone). Maintain temperature for 60 mins. This grafts the amide tail onto the NCO termini.

- Neutralization: Cool to 60°C and add Triethylamine (TEA) to neutralize DMPA acid groups.
- Dispersion: Add prepolymer to deionized water under vigorous agitation (2000 rpm).
- Extension: Immediately add Ethylenediamine (EDA) to consume remaining NCO and build molecular weight.

References

- Polyurethane-Amide Hybrid Dispersions. ResearchGate. (2025).^[1] Discusses the effect of amide segments on phase separation and modulus.
- Isosorbide based chiral polyurethanes. ResearchGate. (2025). Details the synthesis of hexanamide-based chain extenders (N,N'-hexane-1,6-diyl bis(6-hydroxy hexanamide)).
- Tailoring Waterborne Coating Rheology with Hydrophobically Modified Ethoxylated Urethanes (HEURs). ACS Publications. (2025). Provides comparative baselines for associative thickening mechanisms.
- Rheological Behavior of Aqueous Polyurethane Dispersions. ResearchGate. (2005). Fundamental study on PUD rheology and critical concentration effects.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Comparative Guide: Rheological Properties of Hexanamide-Modified Polyurethane Dispersions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13784774/docs#comparative-guide-rheological-properties-of-hexanamide-modified-polyurethane-dispersions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)